

Isotussilagine: A Review of a Pyrrolizidine Alkaloid from Tussilago farfara

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Compound of Interest

Compound Name: *Isotussilagine*

Cat. No.: *B3431560*

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Introduction

Isotussilagine is a pyrrolizidine alkaloid identified as a constituent of *Tussilago farfara*, commonly known as coltsfoot.[1] This plant has a long history in traditional medicine for treating respiratory ailments and inflammatory conditions.[1] While research has been conducted on the crude extracts of *Tussilago farfara* and some of its other components, specific and detailed pharmacological data on isolated **Isotussilagine** remains limited in publicly available scientific literature. This guide synthesizes the available information on **Isotussilagine** and the broader context of *Tussilago farfara* research, highlighting areas for future investigation.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Isotussilagine** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ NO ₃	[2]
Molecular Weight	199.25 g/mol	[2]
IUPAC Name	methyl (1S,2R,8S)-2-hydroxy-2-methyl-1,3,5,6,7,8-hexahydropyrrolizine-1-carboxylate	[2]
CAS Number	91108-32-6	[2]

Biological Activity and Pharmacological Potential

While quantitative data such as IC₅₀ or EC₅₀ values for **Isotussilagine** are not readily available in the reviewed literature, the plant it is derived from, *Tussilago farfara*, has been investigated for several pharmacological activities. These activities are generally attributed to the complex mixture of compounds present in the plant extracts, which includes terpenoids, flavonoids, and other alkaloids in addition to **Isotussilagine**.^[3]

Anti-Inflammatory Activity

Extracts of *Tussilago farfara* have demonstrated anti-inflammatory properties.^{[1][4]} For instance, a sesquiterpenoid from the plant, tussilagone, has been shown to exert anti-inflammatory effects in murine macrophages by inducing heme oxygenase-1 (HO-1) expression.^[5] This compound inhibited the production of nitric oxide (NO), tumor necrosis factor- α (TNF- α), and prostaglandin E₂ (PGE₂).^[5] While this provides a potential mechanism for the anti-inflammatory effects of the plant, specific studies on the contribution of **Isotussilagine** to this activity are lacking.

Neuroprotective Effects

The potential for neuroprotection is another area of interest for compounds from medicinal plants. Studies on other natural compounds have shown neuroprotective effects against glutamate-induced toxicity in cell lines like SH-SY5Y by reducing oxidative stress and inhibiting apoptosis. While *Tussilago farfara* has been noted for its neuroprotective activity, direct experimental evidence and detailed mechanisms for **Isotussilagine** are yet to be elucidated.^[1]

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Isotussilagine** are not available. However, based on the general methodologies used for assessing similar compounds, the following experimental workflows can be proposed for future research.

General Workflow for In Vitro Anti-Inflammatory Assay

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